

Technical Support Center: Troubleshooting Uneven Dyeing with Disperse Red 153

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Compound of Interest

Compound Name: Disperse red 153

Cat. No.: B1592451

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This technical support center provides comprehensive guidance for researchers, scientists, and drug development professionals to troubleshoot and resolve issues related to uneven dyeing with **Disperse Red 153**.

Frequently Asked Questions (FAQs)

Q1: What is **Disperse Red 153** and what are its general properties?

Disperse Red 153, with C.I. Name **Disperse Red 153** and CAS Registry Number 78564-87-1, is a single azo disperse dye.^[1] It appears as a deep red powder and is soluble in acetone, chloroform, and DMF.^[1] This dye is primarily used for dyeing hydrophobic synthetic fibers such as polyester, acetate, and polyamide, and is also suitable for printing on polyester microfiber.^[1] It is classified as a medium-temperature dye with good dyeing performance and fastness properties.^[2]

Q2: What are the primary causes of uneven dyeing with **Disperse Red 153** on polyester?

Uneven dyeing with **Disperse Red 153** on polyester can arise from several factors:

- **Improper Dye Dispersion:** Agglomeration of dye particles in the dyebath can lead to color spots and unevenness.^[3] This can be a result of poor dye quality, insufficient dispersing agent, or adverse dyeing conditions.

- **Incorrect Temperature Control:** A rapid or inconsistent temperature rise during the critical dyeing phase can cause the dye to rush onto the fiber surface, resulting in poor leveling.
- **Inadequate pH Control:** Disperse dyes, including **Disperse Red 153**, are most stable in a weakly acidic dyebath (pH 4.5-5.5). Significant deviations can affect the dye's stability and uptake rate.
- **Poor Fabric Preparation:** Residual oils, sizing agents, or other impurities on the polyester fabric can hinder uniform dye penetration.
- **Inappropriate Auxiliary Selection:** The choice and concentration of dispersing and leveling agents are crucial for achieving level dyeing.
- **Oligomer Formation:** During high-temperature dyeing, low molecular weight polymers (oligomers) can migrate from the polyester fiber to the surface, causing undyed dusty deposits and affecting dye uptake.

Troubleshooting Guide

This guide addresses common issues encountered during dyeing with **Disperse Red 153** and provides potential solutions.

Problem	Potential Cause	Recommended Solution
Specks or Color Spots	Poor dye dispersion, dye agglomeration, or water hardness.	- Ensure proper dye dispersion by making a paste with a dispersing agent and warm water before adding to the dyebath. - Use a high-quality, high-temperature dispersing agent. - Use demineralized water or add a sequestering agent to counteract water hardness.
Streaky or Patchy Dyeing	Poor dye migration and leveling due to rapid temperature rise.	- Employ a slower rate of temperature rise, especially between 80°C and 130°C (e.g., 1-2°C per minute). - Add or increase the concentration of a high-temperature leveling agent to promote even dye distribution. - Ensure adequate agitation and circulation of the dyebath.
Shade Inconsistency (Batch-to-Batch)	Variations in dyeing parameters.	- Strictly control all dyeing parameters: liquor ratio, temperature profile, pH, and time. - Ensure the polyester substrate is from the same batch and has undergone consistent pre-treatment.
Light or Pale Shade	Insufficient dye uptake.	- Verify that the dyeing temperature reached and was held at the recommended level (typically 130°C for high-temperature method). - Check and maintain the dyebath pH within the optimal acidic range

		(4.5-5.5). - Ensure the correct amount of dye was used for the weight of the fabric.
Poor Wash Fastness or Color Bleeding	Improper after-treatment (reduction clearing).	- Perform a thorough reduction clearing after dyeing to remove unfixed surface dye. - Ensure adequate rinsing after reduction clearing to remove all residual chemicals.
White/Gray Powdery Deposits on Fabric	Oligomer precipitation on the fabric surface.	- Use an anti-oligomer dispersing agent during the dyeing process. - Drain the dyebath at a high temperature (around 120-130°C) to prevent oligomer crystallization. - Perform an alkaline reduction clearing after dyeing to help remove oligomers.

Key Experimental Protocols

High-Temperature Exhaust Dyeing of Polyester with Disperse Red 153

This protocol provides a general procedure. Optimal concentrations of auxiliaries and the temperature profile may need to be adjusted based on the specific equipment and substrate.

- Fabric Preparation: Thoroughly scour the polyester fabric to remove any impurities, such as oils and sizing agents. Rinse well and dry.
- Dyebath Preparation:
 - Set the liquor ratio (e.g., 10:1 to 20:1).
 - Add a high-temperature dispersing agent (e.g., 0.5 - 1.0 g/L).

- Add a high-temperature leveling agent (e.g., 0.5 - 1.0 g/L).
- Adjust the pH of the dyebath to 4.5 - 5.5 using acetic acid.
- Dye Dispersion:
 - Separately, create a smooth paste of the required amount of **Disperse Red 153** with a small amount of warm water and dispersing agent.
 - Gradually add more warm water to the paste to form a fine dispersion.
- Dyeing Cycle:
 - Add the prepared dye dispersion to the dyebath.
 - Introduce the polyester fabric into the dyebath at approximately 60°C.
 - Raise the temperature to 130°C at a controlled rate of 1-2°C per minute.
 - Hold the temperature at 130°C for 30-60 minutes, depending on the desired shade depth.
 - Cool the dyebath down to 70°C.
- Rinsing: Remove the fabric and rinse thoroughly with warm and then cold water.

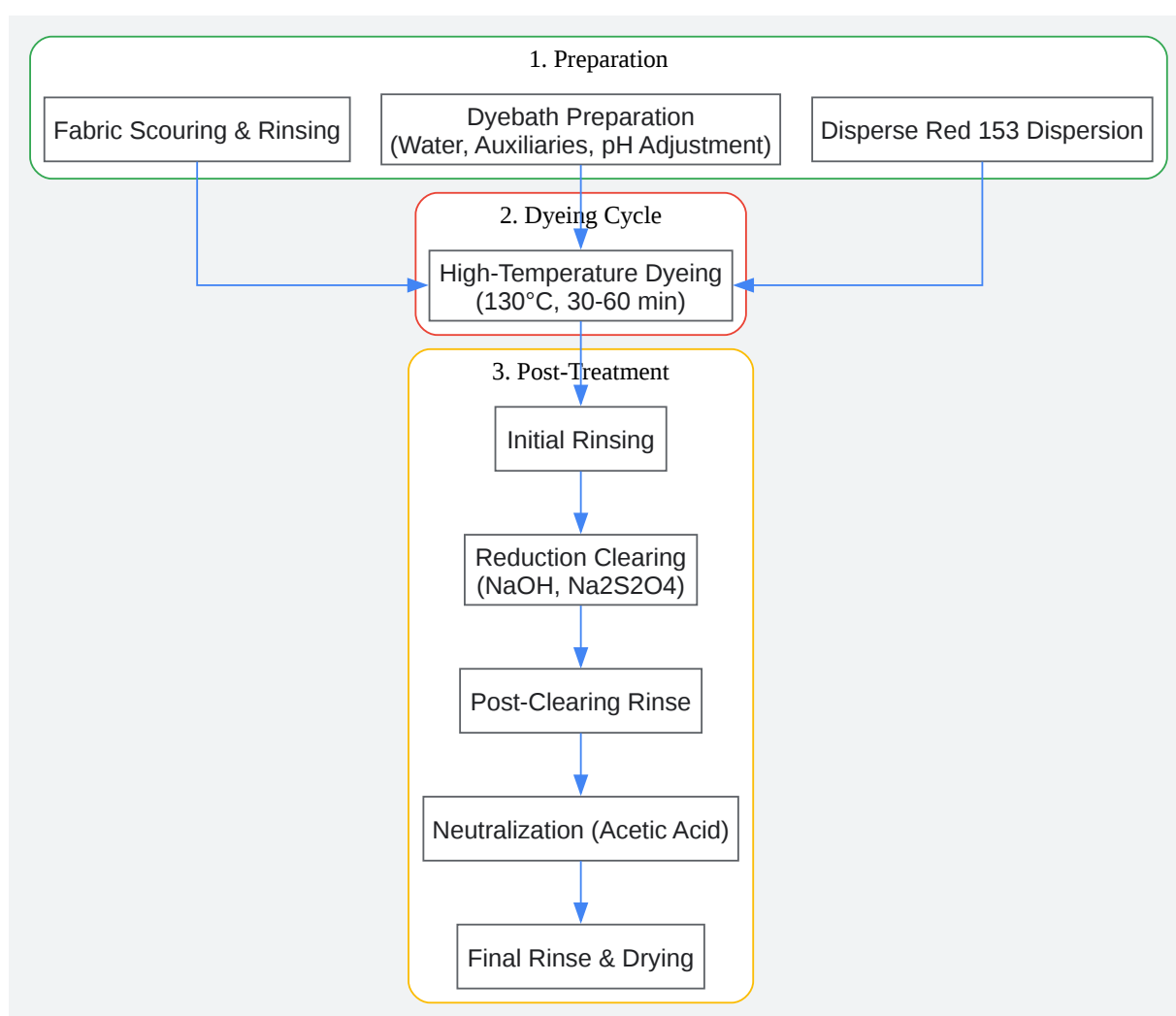
Reduction Clearing Process

This after-treatment is crucial for removing unfixed dye from the fiber surface and improving wash fastness.

- Prepare a fresh bath with:
 - Caustic Soda (Sodium Hydroxide): 2 g/L
 - Sodium Hydrosulfite: 2 g/L
- Treat the dyed fabric in this bath at 70-80°C for 15-20 minutes.
- Rinse the fabric thoroughly with hot water, followed by cold water.

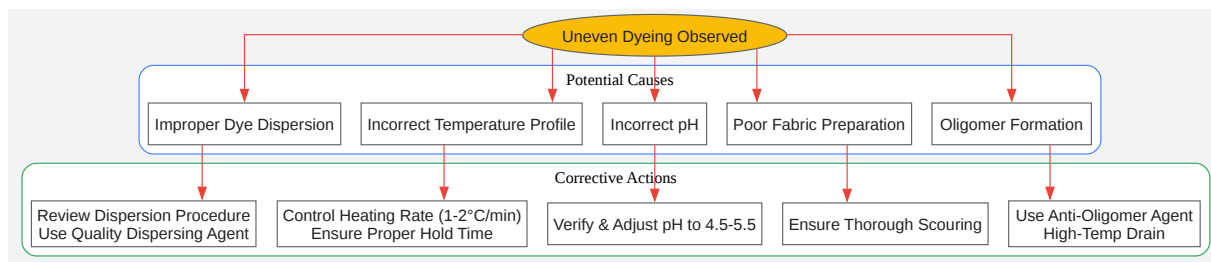
- Neutralize the fabric with a dilute solution of acetic acid.
- Perform a final cold water rinse.

Visualizations



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Caption: High-temperature exhaust dyeing workflow for polyester with **Disperse Red 153**.



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Caption: Troubleshooting logic for uneven dyeing with **Disperse Red 153**.

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